

# Tetrapropylene glycol CAS number and molecular weight

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## Compound of Interest

Compound Name: Tetrapropylene glycol

Cat. No.: B038144

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An In-depth Technical Guide to **Tetrapropylene Glycol** for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tetrapropylene glycol**, including its chemical and physical properties, synthesis, analytical methods, and potential applications in research and development. The information is tailored for researchers, scientists, and professionals in the field of drug development.

## Core Identity and Properties

**Tetrapropylene glycol** is a member of the polypropylene glycol (PPG) family, which are polymers of propylene glycol.<sup>[1]</sup> It is a clear, colorless, and viscous liquid.<sup>[2]</sup>

### 1.1. Chemical Identifiers

The primary CAS number for **tetrapropylene glycol** is 24800-25-7.<sup>[3][4][5]</sup> Other CAS numbers, such as 25657-08-3 and 30242-05-8, may refer to specific isomers or entries in different chemical inventories.<sup>[2][6]</sup>

Identifier	Value
CAS Number	24800-25-7[3][4][5]
Molecular Formula	C <sub>12</sub> H <sub>26</sub> O <sub>5</sub> [2][3]
Molecular Weight	250.33 g/mol [2][3]
IUPAC Name	2-[2-[2-(2-hydroxypropoxy)propoxy]propoxy]propan-1-ol[2]
Synonyms	Tetra(propylene glycol), PPG-4[2]

## 1.2. Physicochemical Properties

The following table summarizes the key physical and chemical properties of **tetrapropylene glycol**.

Property	Value
Appearance	Colorless, viscous liquid[2]
Boiling Point	348.9 °C at 760 mmHg[7]
Density	1.033 g/cm <sup>3</sup> [7]
Flash Point	164.8 °C[7]
Vapor Pressure	2.96E-06 mmHg at 25°C[7]
Refractive Index	1.455[7]
Solubility	Miscible with water and many organic solvents. [8]

## Synthesis of Tetrapropylene Glycol

**Tetrapropylene glycol** is synthesized through the polymerization of propylene oxide (also known as 1,2-epoxypropane).[7] The process typically involves an acid or base catalyst. Below is a representative experimental protocol for its synthesis.

## 2.1. Experimental Protocol: Synthesis from Propylene Oxide

This protocol is a representative example of the cationic polymerization of propylene oxide.

Materials:

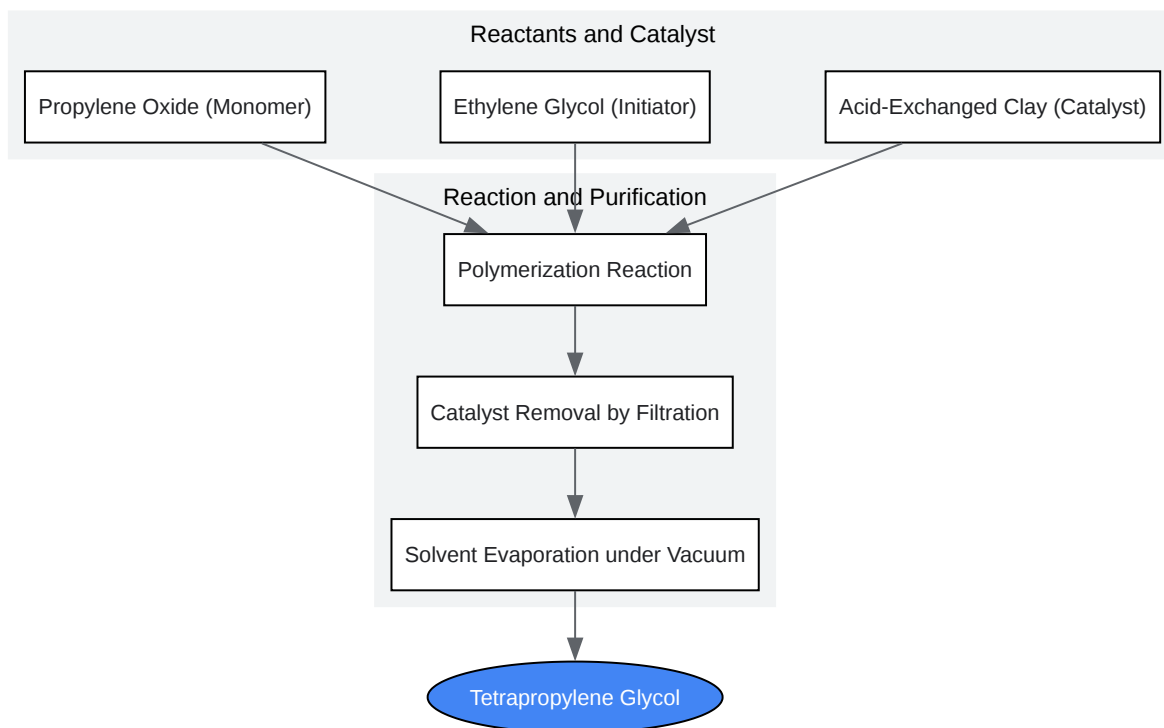
- Propylene oxide (1,2-epoxypropane), purified by fractional distillation[9]
- Ethylene glycol (as an initiator)[9]
- Acid-exchanged montmorillonite clay (Maghnite-H+) as a catalyst[9]
- Dichloromethane (solvent)[9]

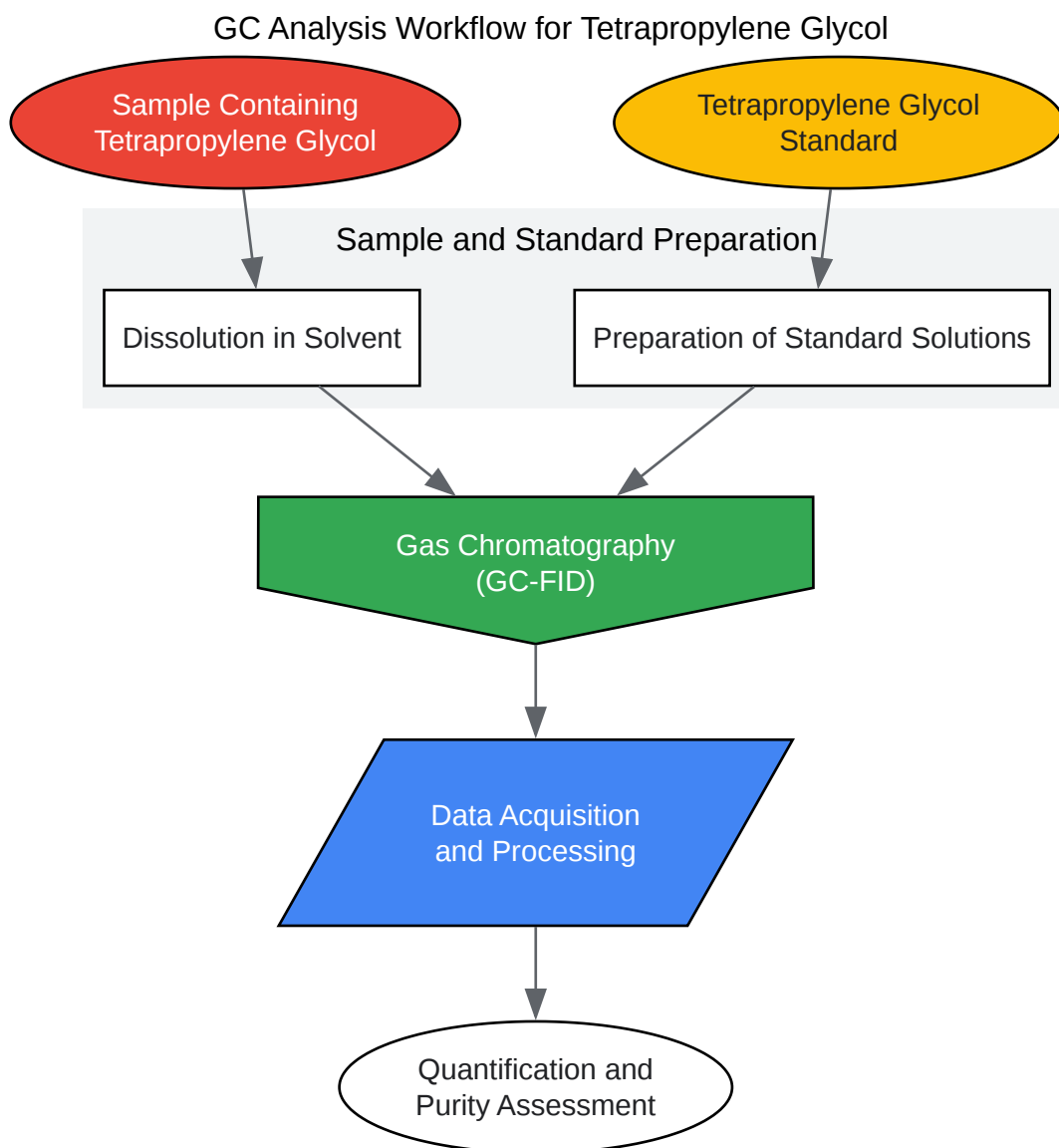
Procedure:

- Dry the Maghnite-H+ catalyst at 120 °C overnight and cool in a desiccator containing P2O5. [9]
- In a reaction vessel, add the dried catalyst (e.g., 0.1 g) and ethylene glycol (e.g., 0.086 mol). [9]
- Slowly add propylene oxide (e.g., 10 g, 0.172 mol) to the stirred mixture. The reaction can be carried out in bulk or in a solvent like dichloromethane at room temperature (e.g., 20 °C).[9]
- Allow the reaction to proceed for the desired time. Aliquots can be taken to monitor the progress of the polymerization.[9]
- At the end of the reaction, dissolve the mixture in dichloromethane and filter to remove the catalyst.[9]
- The final product is obtained by drying the filtrate under vacuum to remove the solvent.[9]

## 2.2. Synthesis Workflow Diagram

## Synthesis Workflow of Tetrapropylene Glycol





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## References

- 1. A toxicological review of the propylene glycols - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Tetrapropylene glycol | C<sub>12</sub>H<sub>26</sub>O<sub>5</sub> | CID 91234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. Tetrapropylene glycol CAS#: 24800-25-7 [amp.chemicalbook.com]
- 5. chemwhat.com [chemwhat.com]
- 6. Page loading... [wap.guidechem.com]
- 7. Tetrapropylene glycol | CAS#:24800-25-7 | Chemsrsc [chemsrc.com]
- 8. benchchem.com [benchchem.com]
- 9. Cationic Polymerization of 1,2-Epoxypropane by an Acid Exchanged Montmorillonite Clay in the Presence of Ethylene Glycol | MDPI [mdpi.com]
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